

# Ambiguity in Chemical Identity for EINECS 261-799-1 Prevents Protocol Development

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## Compound of Interest

Compound Name: EINECS 261-799-1

Cat. No.: B1624200

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A definitive protocol for the preparation of a standard solution for the substance identified by EINECS number 261-799-1 cannot be provided at this time due to conflicting information regarding its precise chemical identity. Investigations into chemical databases have revealed an unusual discrepancy, with the EINECS number being associated with two distinct chemical compounds. This ambiguity makes it impossible to deliver an accurate and safe laboratory protocol as requested by researchers, scientists, and drug development professionals.

The two substances linked to **EINECS 261-799-1** are:

- Sodium 4-oxovalerate, with the Chemical Abstracts Service (CAS) number 19856-23-6.
- Sodium 4-perfluorononyloxybenzenesulphonate, with the CAS number 59536-17-3.

This inconsistency is significant because the two compounds have different chemical structures, properties, and likely different solubility, stability, and safety profiles. A standard solution preparation protocol is highly specific to the chemical in question. Factors such as the appropriate solvent, concentration calculations, storage conditions, and safety precautions are all dependent on the exact identity of the substance.

Providing a protocol for one substance when the user may be working with the other would be irresponsible and could lead to inaccurate experimental results or, more critically, safety hazards in the laboratory.

For the benefit of the user, a summary of the distinct properties of each compound, as far as could be determined from available data, is presented below.

## Summary of Discrepant Information

Feature	Sodium 4-oxovalerate	Sodium 4-perfluorononyloxybenzene sulphonate
CAS Number	19856-23-6	59536-17-3
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NaO <sub>3</sub>	C <sub>15</sub> H <sub>4</sub> F <sub>19</sub> NaO <sub>4</sub> S
General Description	The sodium salt of levulinic acid, an organic compound.	A fluorinated organic compound, specifically a perfluoroalkyl ether benzenesulfonate.

## Path Forward for Researchers

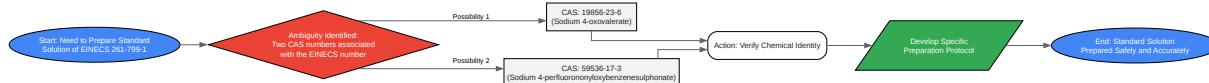
It is strongly recommended that any researcher, scientist, or drug development professional intending to work with a substance designated as **EINECS 261-799-1** first take steps to definitively identify the chemical they have. This can be achieved by:

- Consulting the chemical supplier: The supplier of the chemical should be able to provide a certificate of analysis (CoA) that specifies the exact chemical name and CAS number of the product.
- Analytical verification: If there is any doubt, analytical techniques such as mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy can be used to confirm the identity of the substance.

Once the correct chemical identity and its corresponding CAS number have been unequivocally established, a safe and accurate protocol for the preparation of a standard solution can be developed.

## Illustrative Workflow for Resolving Chemical Identity

The following diagram illustrates the logical workflow that must be undertaken before a standard solution can be prepared.



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Caption: Logical workflow for resolving the chemical identity of **EINECS 261-799-1**.

Until this critical ambiguity is resolved, it is not possible to proceed with creating the detailed application notes and protocols as originally requested.

- To cite this document: BenchChem. [Ambiguity in Chemical Identity for EINECS 261-799-1 Prevents Protocol Development]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1624200#how-to-prepare-a-standard-solution-of-einecs-261-799-1\]](https://www.benchchem.com/product/b1624200#how-to-prepare-a-standard-solution-of-einecs-261-799-1)

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